

An In-depth Technical Guide to the Mass Spectrum of Paracetamol-d4

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Compound of Interest

Compound Name: Paracetamol-d4

Cat. No.: B196385

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrum of **Paracetamol-d4** (Acetaminophen-d4), a deuterated analog of Paracetamol. This document is intended for researchers, scientists, and drug development professionals who utilize mass spectrometry for the quantitative analysis of Paracetamol in various matrices. **Paracetamol-d4** is a critical internal standard in bioanalytical and pharmacokinetic studies due to its chemical similarity to the parent drug and its distinct mass difference.

Core Data Presentation

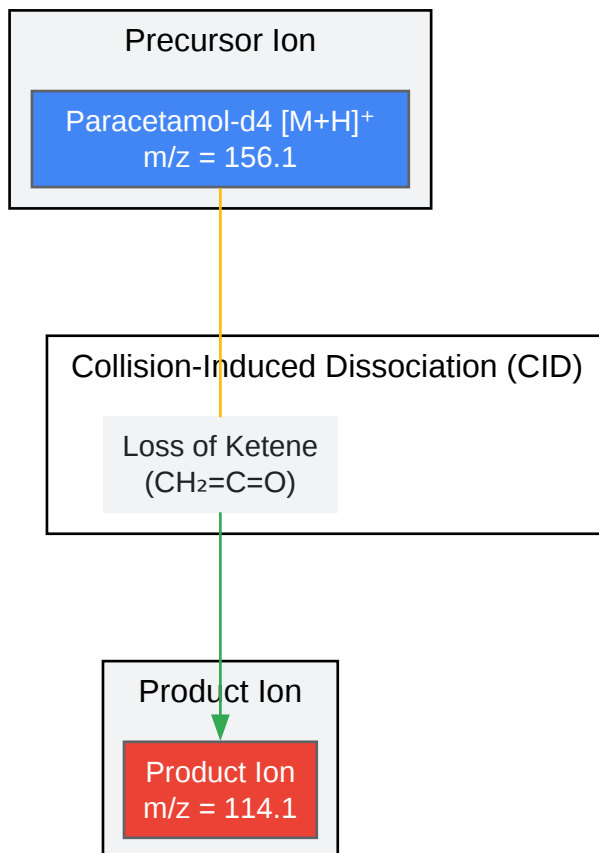
The mass spectrometric analysis of **Paracetamol-d4** typically involves electrospray ionization (ESI) in the positive ion mode, leading to the formation of a protonated molecule, $[M+H]^+$. Subsequent fragmentation via collision-induced dissociation (CID) produces a characteristic product ion spectrum. The key quantitative data is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ D ₄ NO ₂	[1] [2] [3]
Molecular Weight	155.19 g/mol	[1] [2] [4] [3]
CAS Number	64315-36-2	[1] [2] [4]
Precursor Ion ([M+H] ⁺)	m/z 156.1	[5] [6] [7] [8]
Primary Product Ion (Quantifier)	m/z 114.1	[5] [6] [7] [8] [9]
Secondary Product Ion (Qualifier)	m/z 97.0	[7]
Proposed Fragmentation	Loss of ketene (CH ₂ =C=O) from the precursor ion	[9]

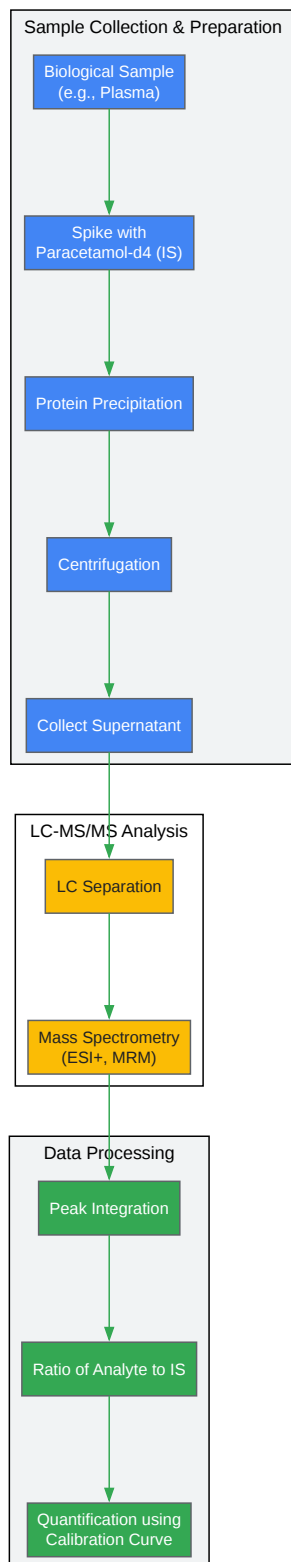
Fragmentation Pathway and Visualization

The primary fragmentation pathway of protonated **Paracetamol-d4** involves the neutral loss of a ketene molecule from the N-acetyl group. This fragmentation is highly specific and results in the stable product ion observed at m/z 114.1.

Fragmentation Pathway of Paracetamol-d4



Bioanalytical Workflow for Paracetamol Quantification

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